

# The Dual-Edged Sword: Unraveling the Cell-Specific Functions of ATF4

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## Compound of Interest

Compound Name: Atf4-IN-1

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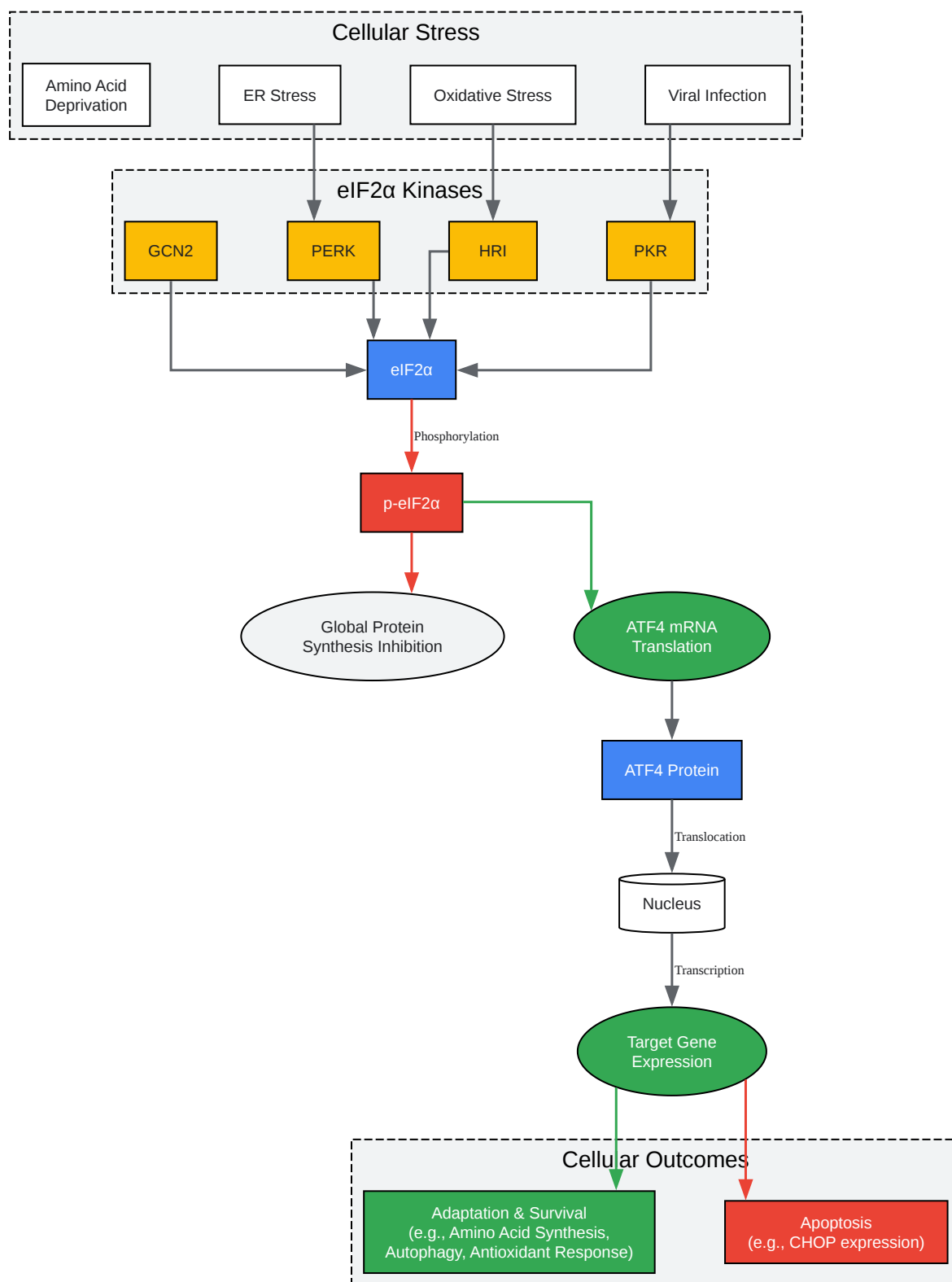
## Introduction

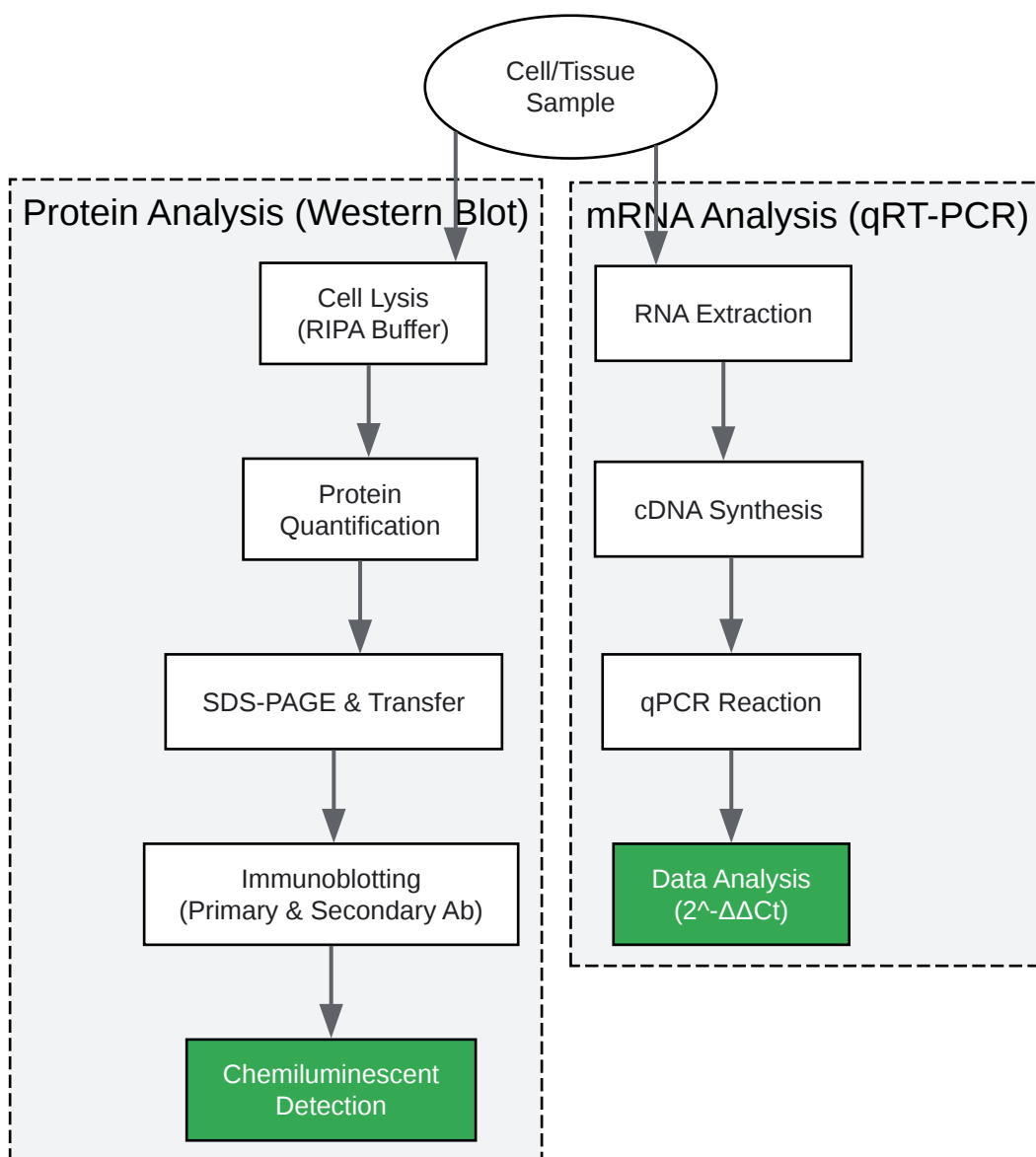
Activating Transcription Factor 4 (ATF4), a key component of the integrated stress response (ISR), stands as a critical regulator of cellular homeostasis and a pivotal player in the balance between cell survival and apoptosis.<sup>[1][2]</sup> Its expression is exquisitely sensitive to a variety of cellular stresses, including amino acid deprivation, endoplasmic reticulum (ER) stress, oxidative stress, and hypoxia.<sup>[3][4]</sup> Upon activation, ATF4 orchestrates a broad transcriptional program that profoundly impacts cellular metabolism, redox balance, and protein homeostasis.<sup>[4]</sup> However, the functional consequences of ATF4 activation are highly context-dependent, varying significantly across different cell types and the nature of the stress stimulus. This technical guide provides a comprehensive overview of the multifaceted roles of ATF4 in diverse cellular contexts, with a focus on its implications for disease and therapeutic development.

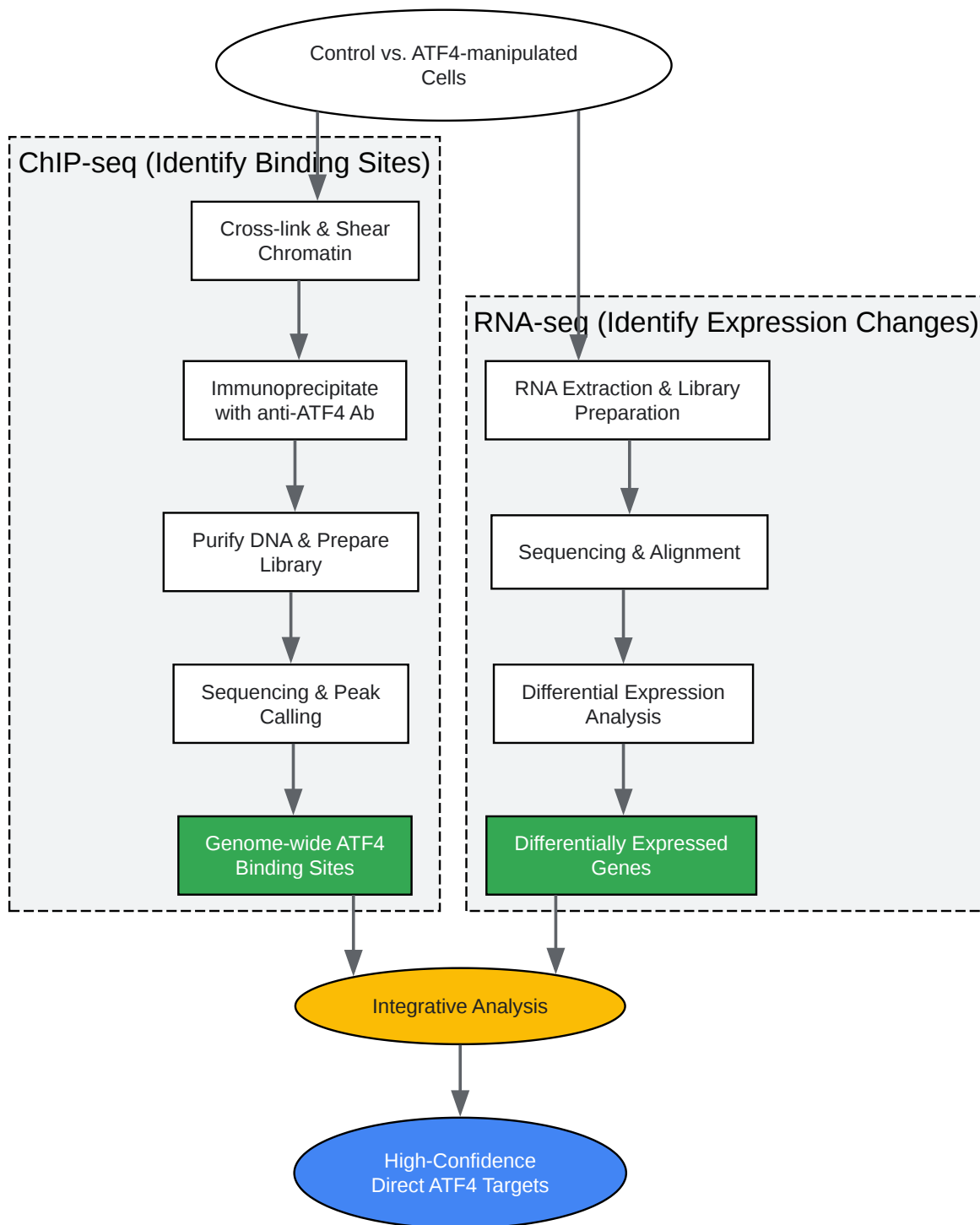
## Core Signaling Pathway: The Integrated Stress Response (ISR)

The ISR is a central signaling network activated by a range of stress signals that converge on the phosphorylation of the  $\alpha$ -subunit of eukaryotic initiation factor 2 (eIF2 $\alpha$ ). This phosphorylation event, mediated by one of four eIF2 $\alpha$  kinases (PERK, GCN2, PKR, and HRI), leads to a global reduction in protein synthesis while paradoxically promoting the translation of specific mRNAs, most notably ATF4. Once translated, ATF4 translocates to the nucleus and

binds to specific DNA sequences known as C/EBP-ATF response elements (CAREs) in the promoters of its target genes, initiating a transcriptional cascade that can determine the cell's fate.







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## References

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